

In-depth Technical Guide: E3 Ligase Ligand 26 (C₁₈H₁₁F₅N₂O₄)

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Compound of Interest

Compound Name: E3 ligase Ligand 26

Cat. No.: B12362275

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To our valued audience of researchers, scientists, and drug development professionals:

This document is intended to be an in-depth technical guide on the E3 ligase ligand with the molecular formula C₁₈H₁₁F₅N₂O₄, identified as "**E3 ligase Ligand 26**". Our goal is to provide a comprehensive resource encompassing its chemical properties, biological context, and associated experimental data.

Current Status of Publicly Available Information:

Through extensive investigation, we have determined that **E3 ligase Ligand 26** is a specific chemical entity utilized in the construction of a Proteolysis Targeting Chimera (PROTAC). Specifically, it serves as the E3 ligase-recruiting moiety in a molecule designated as PROTAC SOS1 degrader-9, also referred to as Compd 10.

While the identity and structural role of **E3 ligase Ligand 26** within this PROTAC are established, a thorough review of publicly accessible scientific literature and databases reveals a significant gap in detailed experimental data. At present, specific quantitative metrics such as the binding affinity (e.g., K_d, IC₅₀) of this ligand for its target E3 ligase, or the degradation performance (e.g., DC₅₀, D_{max}) of the resulting PROTAC SOS1 degrader-9, have not been published in peer-reviewed journals or deposited in public data repositories.

The primary source citing this molecule is the patent application WO2024083257A1. It is highly probable that this document contains the detailed synthesis procedures and biological assay results that are essential for a comprehensive technical guide. However, the full text of this

patent, including its experimental sections, is not available in the public domain at the time of this writing.

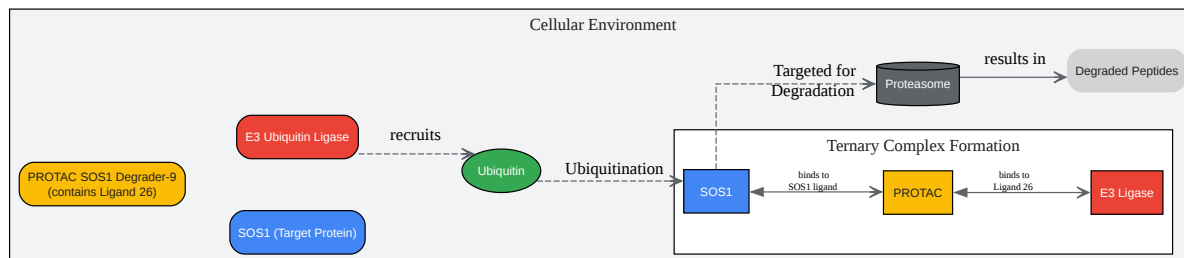
Known Information:

Based on the available information, we can summarize the following:

Property	Information
Ligand Name	E3 ligase Ligand 26
Molecular Formula	C18H11F5N2O4
PROTAC Construct	PROTAC SOS1 degrader-9 (Compd 10)
Role	E3 ubiquitin ligase binding moiety
Target Protein of PROTAC	Son of sevenless homolog 1 (SOS1)
Therapeutic Area	Implied to be for the treatment of cancer, given that SOS1 is a key component of the RAS signaling pathway.
Primary Reference	Patent Application: WO2024083257A1

Visualizing the PROTAC Concept

While we lack the specific data to create detailed workflow and pathway diagrams for **E3 ligase Ligand 26**, we can provide a conceptual visualization of the general mechanism of action for a PROTAC such as SOS1 degrader-9.

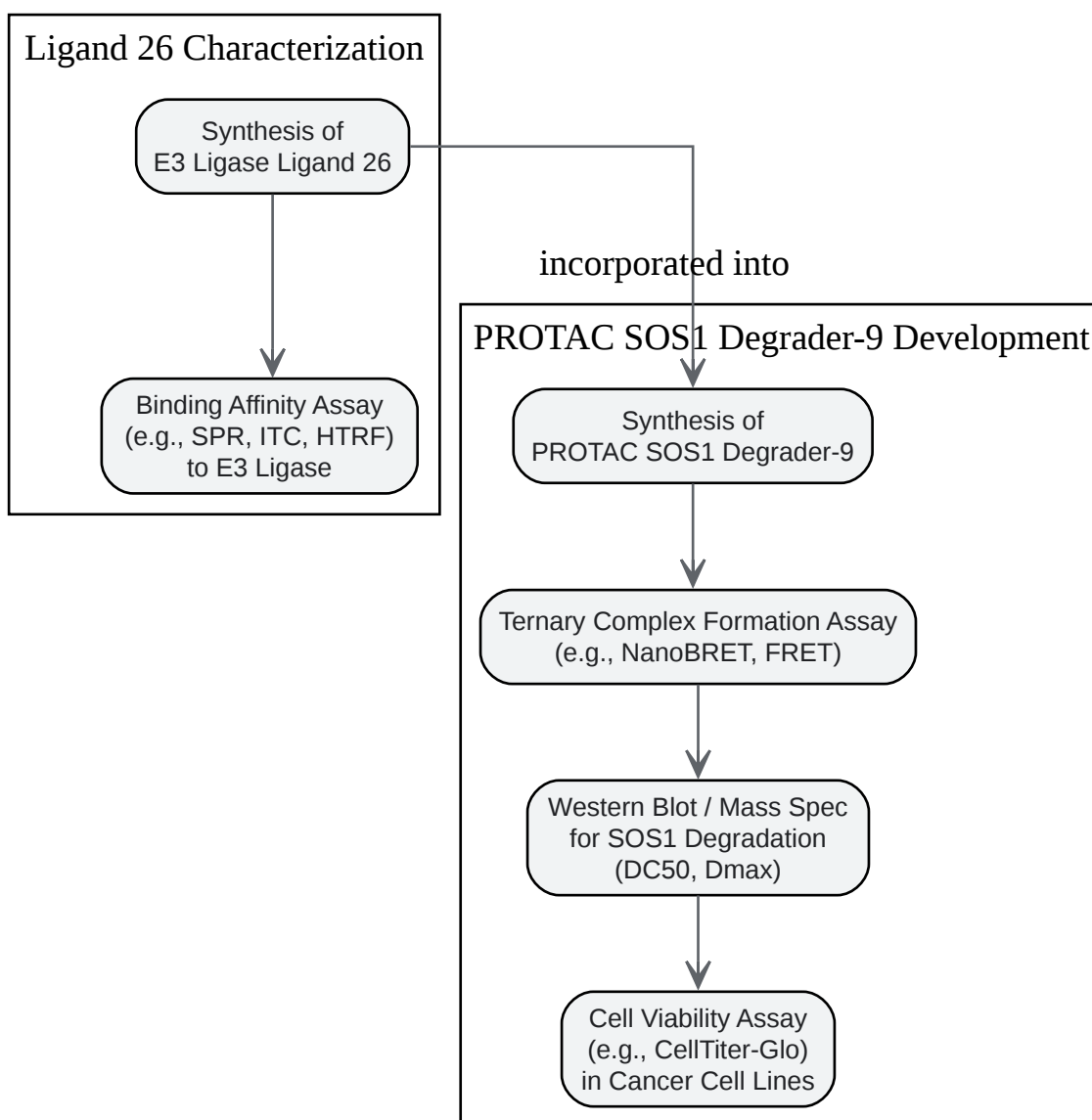


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Caption: General mechanism of action for PROTAC SOS1 degrader-9.

Logical Experimental Workflow

Without specific protocols, we can outline a logical workflow that would be used to characterize a novel E3 ligase ligand and its corresponding PROTAC.



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Caption: A logical workflow for the characterization of **E3 Ligase Ligand 26** and its PROTAC.

Conclusion and Path Forward

E3 ligase Ligand 26 (C18H11F5N2O4) is a key component of the PROTAC SOS1 degrader-9. While its role is defined, the absence of detailed, publicly available experimental data and protocols currently prevents the creation of an in-depth technical guide as per the initial request.

We recommend monitoring the publication of patent WO2024083257A1 and any subsequent scientific literature that may arise from the research and development of this compound. Such publications will be essential to populate the necessary data tables and provide the detailed experimental methodologies required by the scientific community.

This document will be updated as new information becomes publicly available.

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